

# Application Notes and Protocols for Safe Handling of Powdered Rubidium Dichromate

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## Compound of Interest

Compound Name: *Chromic acid (H<sub>2</sub>Cr<sub>2</sub>O<sub>7</sub>), rubidium salt (1:2)*

Cat. No.: *B082955*

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These application notes provide detailed safety protocols for the handling of powdered rubidium dichromate (Rb<sub>2</sub>Cr<sub>2</sub>O<sub>7</sub>) in a laboratory setting. All personnel must review and understand these protocols before working with this compound. Rubidium dichromate is a strong oxidizing agent and is highly toxic and carcinogenic.[1][2][3] Strict adherence to these guidelines is mandatory to ensure the safety of all laboratory personnel and the environment.

## Hazard Identification and Chemical Properties

Rubidium dichromate is a red crystalline solid.[4] It is a hexavalent chromium compound, which is known to be a human carcinogen, a skin and respiratory sensitizer, and a nephrotoxin.[1][5][6] Inhalation of the powder can cause severe respiratory irritation, and contact with skin or eyes can result in severe burns.[7] Ingestion may lead to severe gastrointestinal distress, kidney and liver damage, and can be fatal.[7]

### Key Hazards:

- **Carcinogenicity:** Confirmed human carcinogen (IARC Group 1).[3][5]
- **Oxidizing Properties:** Powerful oxidizer that can initiate or accelerate the combustion of other materials.

- Toxicity: Highly toxic if inhaled or ingested.[7] Causes severe skin burns and eye damage.[7]
- Sensitizer: May cause allergic skin reactions and asthma.[1][5]

## Quantitative Data Summary

The following table summarizes key quantitative data for rubidium dichromate. This information is critical for risk assessment and for implementing appropriate safety measures.

Property	Value	Reference(s)
Chemical Formula	$\text{Cr}_2\text{O}_7\text{Rb}_2$	[4][8]
Molar Mass	386.92 g/mol	[5][8]
Appearance	Red crystalline solid	[4]
Density	Monoclinic: 3.021 g/cm <sup>3</sup> ; Triclinic: 3.125 g/cm <sup>3</sup>	[2][8]
Water Solubility	5.9 g/100g H <sub>2</sub> O at 20°C, increasing with temperature.	[2][8]
OSHA PEL (8-hr TWA)	0.005 mg/m <sup>3</sup> (as Cr(VI))	[1][5]
ACGIH TLV (8-hr TWA)	0.0001 mg/m <sup>3</sup> (as Cr(VI), inhalable particulate matter)	[1][5]
ACGIH STEL (15-min)	0.0005 mg/m <sup>3</sup> (as Cr(VI), inhalable particulate matter)	[1]

## Experimental Protocols

The following protocols outline the required procedures for safely handling powdered rubidium dichromate. These steps are designed to minimize exposure and prevent contamination.

## Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

- All work with powdered rubidium dichromate must be conducted in a certified chemical fume hood with a face velocity of at least 100 feet per minute.[9]
- The work area must be equipped with an eyewash station and a safety shower, both of which should be tested weekly.
- Use a dedicated, clearly labeled area within the fume hood for handling this compound.
- Cover the work surface with disposable absorbent mats to contain any spills.[9]

#### Personal Protective Equipment (PPE):

- **Gloves:** Double gloving with nitrile gloves is required.[9] Check gloves for integrity before and during use. Dispose of the outer gloves immediately after handling the compound.
- **Eye Protection:** Chemical splash goggles and a face shield are mandatory.
- **Lab Coat:** A dedicated, flame-retardant lab coat must be worn.[9] This lab coat should not be worn outside of the laboratory and should be professionally laundered.
- **Respiratory Protection:** If there is a risk of exceeding exposure limits, a NIOSH-approved respirator with P100 cartridges is required.[10]

## Protocol for Weighing and Preparing a Solution

This protocol describes the steps for accurately weighing powdered rubidium dichromate and preparing a stock solution.

- **Preparation:**
  - Don all required PPE as specified in section 2.1.
  - Ensure the chemical fume hood is operational and the work area is prepared with disposable mats.
  - Label all glassware with the chemical name, concentration, date, and your initials.
- **Weighing:**

- Place an analytical balance inside the chemical fume hood.
- Use a tared, sealed container to weigh the rubidium dichromate powder.
- Slowly and carefully transfer the desired amount of powder to the weighing container using a clean, dedicated spatula. Avoid creating dust.[7]
- Securely close the stock container of rubidium dichromate and wipe it down with a damp cloth before returning it to its designated storage location.
- Solution Preparation:
  - Place a beaker with a stir bar containing the appropriate solvent (e.g., deionized water) on a stir plate inside the fume hood.
  - Carefully add the weighed rubidium dichromate powder to the solvent.
  - Rinse the weighing container with a small amount of the solvent and add the rinse to the beaker to ensure a complete transfer.
  - Cover the beaker with a watch glass and allow the compound to dissolve completely.
- Cleanup:
  - Carefully wipe down the spatula, work surface, and any other contaminated equipment with a damp cloth.
  - Dispose of all contaminated disposable materials (gloves, mats, wipes) in a designated hazardous waste container.
  - Wash all non-disposable equipment thoroughly.

## Spill Response Protocol

In the event of a spill, follow these procedures immediately:

- Evacuate: Alert others in the area and evacuate the immediate vicinity of the spill.
- Isolate: Restrict access to the spill area.

- Report: Notify the Laboratory Safety Officer immediately.
- Cleanup (for trained personnel only):
  - Wear appropriate PPE, including respiratory protection.
  - For small spills, use a HEPA-filtered vacuum to carefully collect the powdered material.<sup>[7]</sup> Do not sweep, as this can generate airborne dust.
  - For liquid spills, use an absorbent material to contain the spill.
  - Place all contaminated materials in a sealed, labeled hazardous waste container.
  - Decontaminate the spill area with a suitable reducing agent (e.g., sodium thiosulfate solution) followed by a thorough cleaning with soap and water.

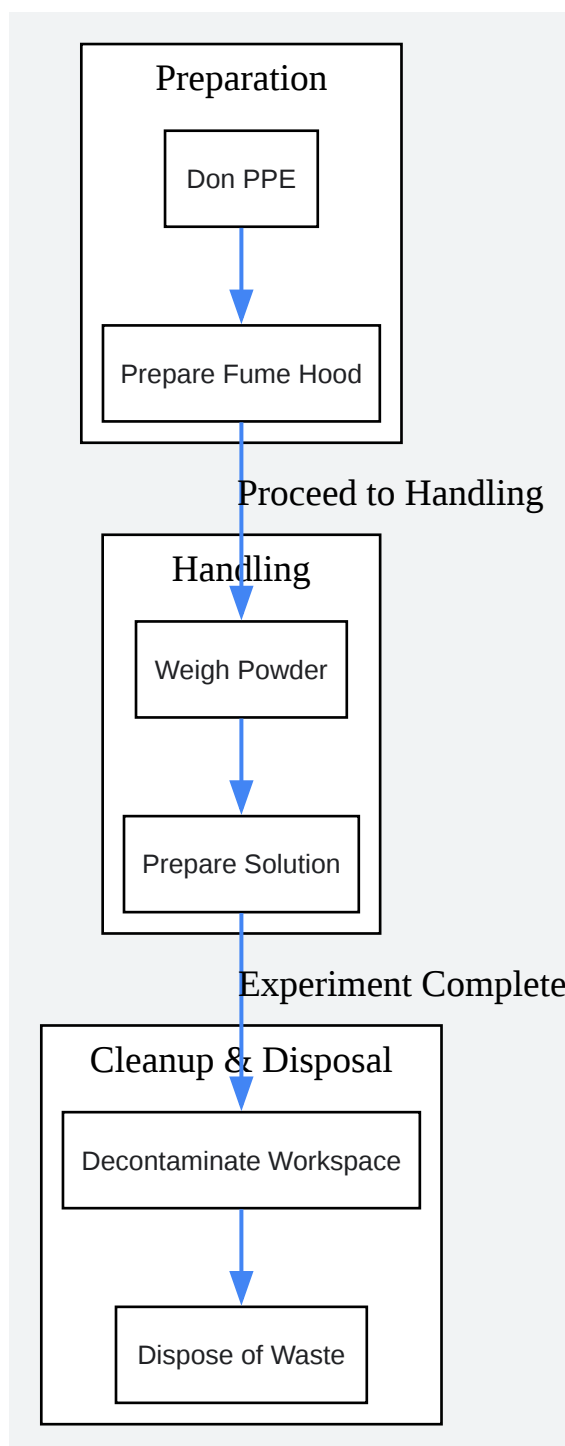
## Waste Disposal

All waste contaminated with rubidium dichromate is considered hazardous waste.

- Solid Waste: Collect all contaminated solids (e.g., gloves, wipes, absorbent mats) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all aqueous solutions containing rubidium dichromate in a designated, sealed, and clearly labeled hazardous waste container. It is recommended to reduce the Cr(VI) to the less toxic Cr(III) before disposal, following established laboratory procedures.<sup>[11]</sup>
- Dispose of all hazardous waste through the institution's Environmental Health and Safety office.

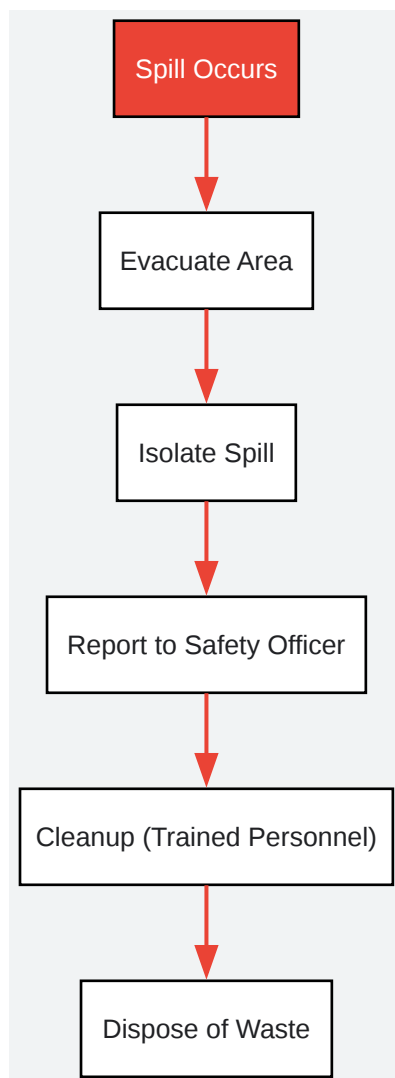
## Visualized Workflows and Pathways

The following diagrams illustrate the logical flow of procedures for safely handling powdered rubidium dichromate.



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Caption: Experimental workflow for handling powdered rubidium dichromate.



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Caption: Emergency spill response workflow for rubidium dichromate.

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## References

- 1. Rubidium dichromate - Hazardous Agents | Haz-Map [[haz-map.com](http://haz-map.com)]
- 2. [lookchem.com](http://lookchem.com) [[lookchem.com](http://lookchem.com)]

- 3. Hexavalent chromium - Wikipedia [en.wikipedia.org]
- 4. Page loading... [guidechem.com]
- 5. Dirubidium dichromate | Cr<sub>2</sub>O<sub>7</sub>Rb<sub>2</sub> | CID 61606 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. OSHA ID-215: Laboratory Analysis of Hexavalent Chromium (Cr VI) and its Compounds in Air - Analytice [analytice.com]
- 7. Rubidium Chromate - ESPI Metals [espimetals.com]
- 8. chembk.com [chembk.com]
- 9. research.arizona.edu [research.arizona.edu]
- 10. indico.cern.ch [indico.cern.ch]
- 11. pubs.acs.org [pubs.acs.org]
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